

simotinib cost-effectiveness versus established TKIs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Simotinib

CAS No.: 944258-89-3

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Cost-Effectiveness and Efficacy of Selected TKIs

Drug Name (Generation)	Progression-Free Survival (PFS)	Overall Survival (OS)	Cost-Effectiveness Findings	Citation
Gefitinib (1st)	10.4-12 months [1] [2]	20.1 months [3]	Most cost-effective 1st-gen TKI in an Indonesian study (CER: IDR 1,227,323.92/month) [2]	
Erlotinib (1st)	8-13 months [2] [1]	22.9 months [1]	Less cost-effective than gefitinib in multiple studies [2] [4]	
Afatinib (2nd)	5 months [2]	Information missing	Least cost-effective among gefitinib, erlotinib, and afatinib in one study (CER: IDR 2,429,366.80/month) [2]	
Osimertinib (3rd)	38.9 months (in Stage III after chemoradiotherapy) [5]	Interim analysis showed a trend	Not cost-effective in the US (ICER: \$322,308/QALY). May be cost-effective in China,	

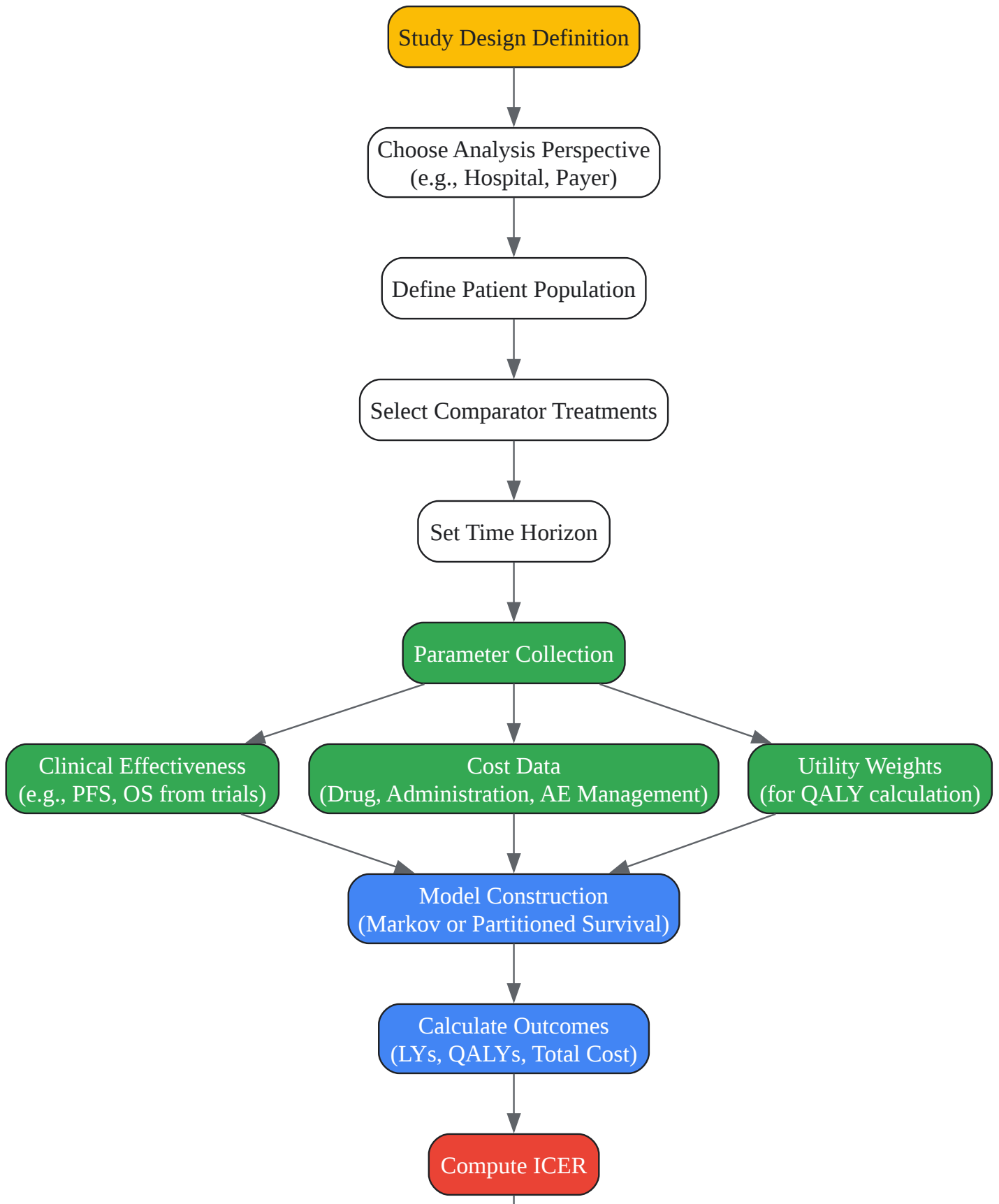
Drug Name (Generation)	Progression-Free Survival (PFS)	Overall Survival (OS)	Cost-Effectiveness Findings	Citation
		toward benefit (HR: 0.81) [5]	depending on the region (ICER: \$35,186/QALY) [5]	

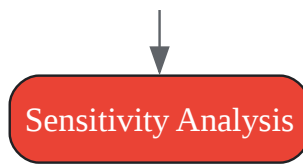
Simotinib and TKI Classification Context

- **Simotinib's Status:** The search results confirm that **Simotinib is a first-generation EGFR TKI** that was approved in China for the treatment of solid cancers [6]. It is chemically classified as a quinazoline-based derivative, similar to gefitinib and erlotinib [6]. Despite this identifying information, no specific data on its cost, efficacy, or cost-effectiveness was available in the search results.
- **Generations of EGFR TKIs:** For context, EGFR TKIs are categorized into generations based on their development and mechanism:
 - **First-Generation** (e.g., Gefitinib, Erlotinib, **Simotinib**): Reversible inhibitors.
 - **Second-Generation** (e.g., Afatinib): Irreversible inhibitors.
 - **Third-Generation** (e.g., Osimertinib): Designed to overcome resistance mutations like T790M [7] [6].

Experimental Protocols for TKI Comparison

The cost-effectiveness analyses cited in the table above typically rely on established pharmacoeconomic methods. Here is a summary of a common protocol used in such studies, which you can adapt for your own comparison guide.





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This workflow visualizes the key stages in a cost-effectiveness analysis; specific parameters and models vary by study. [2] [5]

Key Methodological Components:

- **Study Perspective:** Analyses are conducted from a specific viewpoint, such as the healthcare system (payer) or a hospital, which determines which costs are included [2] [5].
- **Effectiveness Parameters:** The primary clinical data is often **Progression-Free Survival (PFS)** and **Overall Survival (OS)**, obtained from clinical trials or retrospective cohort studies. **Quality-Adjusted Life Years (QALYs)** are used to combine quantity and quality of life [2] [5] [3].
- **Cost Calculation:** Includes direct medical costs such as drug acquisition, administration, management of adverse events, and follow-up care [2] [4].
- **Modeling:** Most analyses use mathematical models (e.g., Markov models) to simulate disease progression and project long-term costs and outcomes [5].
- **Result Interpretation:** The key output is the **Incremental Cost-Effectiveness Ratio (ICER)**, which is compared to a country's willingness-to-pay threshold to determine cost-effectiveness [5].

How to Proceed with Your Comparison Guide

Given the lack of direct data on **Simotinib**, here are suggestions for compiling a more complete comparison:

- **Acknowledge the Data Gap:** Your guide can explicitly state that while **Simotinib** is an approved therapy, robust, head-to-head cost-effectiveness studies against other TKIs are not readily available in the public literature.
- **Focus on Available Data:** You can structure the guide to present the known information on **Simotinib** (its generation, approval status, and chemical class) alongside the fragmented data for other TKIs, similar to the table above, with clear caveats about the limitations of cross-study comparisons.
- **Consult Specialized Databases:** To find more comprehensive data, you may need to access specialized pharmaco-economic databases, Chinese medical journals, or drug pricing and reimbursement reports from health technology assessment (HTA) bodies in countries where **Simotinib** is marketed.

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To cite this document: Smolecule. [simotinib cost-effectiveness versus established TKIs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547966#simotinib-cost-effectiveness-versus-established-tkis>]

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